

Application Note & Protocol: Growth of Strontium Thiosulphate Single Crystals

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Compound of Interest		
Compound Name:	Strontium thiosulphate	
Cat. No.:	B079881	Get Quote

This document provides a detailed protocol for the synthesis of **strontium thiosulphate** single crystals. The primary method described is the slow evaporation of an aqueous solution containing sodium thiosulphate and a strontium salt. This method has been successfully used to produce single crystals of **strontium thiosulphate** monohydrate (SrS₂O₃·H₂O).

Audience: Researchers, scientists, and drug development professionals.

Introduction

Strontium thiosulphate is an inorganic compound that can be crystallized in hydrated forms, most notably as a monohydrate and a pentahydrate (SrS₂O_{3·5}H₂O).[1][2] The growth of high-quality single crystals is essential for various scientific investigations, including crystallographic studies to determine its precise three-dimensional atomic structure. The protocol herein details a reliable method for obtaining single crystals of **strontium thiosulphate** monohydrate. The underlying principle of this method is the slow evaporation of a solvent from a saturated solution, which allows for the gradual and orderly arrangement of ions into a crystal lattice.

Quantitative Data

The crystallographic data for **strontium thiosulphate** monohydrate provides essential information about the solid-state structure of the compound.

Table 1: Crystal Data and Structure Refinement for **Strontium Thiosulphate** Monohydrate (SrS₂O₃·H₂O)



Parameter	Value	
Chemical formula	SrS2O3·H2O	
Formula weight (g/mol)	217.76	
Crystal system	Triclinic	
Space group	P1	
a (Å)	5.6263 (2)	
b (Å)	8.0673 (3)	
c (Å)	8.2341 (3)	
α (°)	105.744 (3)	
β (°)	105.419 (3)	
у (°)	90.878 (3)	
Volume (ų)	344.41 (2)	
Z	2	
Data sourced from Klein (2020).[3]		

Experimental Protocol

This protocol is based on the method used for the synthesis of **strontium thiosulphate** monohydrate crystals.[2][4]

3.1. Materials and Reagents

- Sodium thiosulphate pentahydrate (Na₂S₂O₃·5H₂O)
- Strontium nitrate (Sr(NO₃)₂)
- Deionized water
- Beakers



- Stirring rod
- Crystallization dish or beaker
- Parafilm or other means to slow evaporation

3.2. Procedure

- Preparation of Aqueous Solution:
 - Prepare an aqueous solution by dissolving sodium thiosulphate pentahydrate
 (Na₂S₂O₃·5H₂O) and strontium nitrate (Sr(NO₃)₂) in deionized water at room temperature.
 [2][4] The exact concentrations are not specified in the literature, so starting with saturated or near-saturated solutions of both reactants is recommended. A possible starting point is the reaction: Sr(NO₃)₂ + Na₂S₂O₃ → SrS₂O₃ + 2NaNO₃.
- Crystallization:
 - Store the resulting solution in a crystallization dish or beaker at room temperature.[4]
 - To promote the growth of large single crystals, the solvent should be allowed to evaporate very slowly. This can be achieved by covering the container with parafilm and piercing a few small holes in it. The process may take several months.[4]
- Crystal Isolation:
 - Single crystals will form as the solution becomes more concentrated due to solvent evaporation.[4]
 - Isolate the crystals from the highly concentrated mother liquor.[4] It is important to note that other crystalline by-products, such as sodium nitrate (NaNO₃) and unreacted strontium nitrate, may also form.[4]
- Drying and Storage:
 - Carefully remove the desired strontium thiosulphate crystals and allow them to dry at room temperature.



• Store the crystals in a well-sealed container to prevent dehydration or further reaction.

3.3. Important Considerations

- Aqueous solutions of sodium thiosulphate and strontium nitrate have a tendency to decompose, which can hinder the growth of large single crystals.[2][4] Patience and minimal disturbance of the crystallizing solution are key.
- The formation of strontium thiosulphate pentahydrate is also possible and may be a competing product.[2][4]

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **strontium thiosulphate** single crystals.

Caption: Workflow for **Strontium Thiosulphate** Crystal Growth.

Concluding Remarks

The protocol described provides a straightforward and effective method for growing single crystals of **strontium thiosulphate** monohydrate. The key to success is maintaining a slow rate of evaporation to allow for the formation of well-ordered, large single crystals. The provided quantitative data and experimental workflow offer a solid foundation for researchers to reproduce and potentially optimize this crystallization process for their specific research needs.

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- To cite this document: BenchChem. [Application Note & Protocol: Growth of Strontium Thiosulphate Single Crystals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079881#protocol-for-growing-single-crystals-of-strontium-thiosulphate]

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